

An In-depth Technical Guide to 2,4-Dimethoxybenzoic Acid

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Compound of Interest

Compound Name: 2,4-Dimethoxybenzoic acid

CAS No.: 91-52-1

Cat. No.: B146711

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4-dimethoxybenzoic acid**, a significant chemical intermediate in various synthetic and pharmaceutical applications. This document details its chemical structure, physicochemical properties, spectroscopic data, and experimental protocols for its synthesis and characterization. Furthermore, it explores the current understanding of its biological activities and potential roles in drug development, supported by visualizations of key workflows and related signaling pathways.

Core Chemical Identity and Properties

2,4-Dimethoxybenzoic acid, with the CAS number 91-52-1, is a white to off-white crystalline powder.^[1] Its core structure consists of a benzene ring substituted with a carboxylic acid group at position 1 and two methoxy groups at positions 2 and 4. This substitution pattern significantly influences its chemical reactivity and physical properties.

Chemical Structure and Identifiers

The fundamental structural and identifying information for **2,4-dimethoxybenzoic acid** is summarized in the table below.

Identifier	Value
IUPAC Name	2,4-dimethoxybenzoic acid[2]
CAS Number	91-52-1[2]
Molecular Formula	C ₉ H ₁₀ O ₄ [2]
Molecular Weight	182.17 g/mol [2]
SMILES	<chem>COC1=CC=C(C(=O)O)C(OC)=C1</chem>
InChI Key	GPVDHNVGGIAOQT-UHFFFAOYSA-N[2]

Physicochemical Properties

A compilation of key physicochemical properties is provided below, offering a snapshot of the compound's characteristics relevant to experimental design and application.

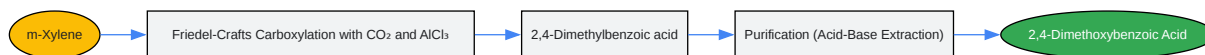
Property	Value	Source
Melting Point	107-109 °C	[1]
Boiling Point	312.98 °C (estimated)	[3]
Water Solubility	Slightly soluble	[1]
pKa	4.36 ± 0.10 (Predicted)	[1]
logP (o/w)	1.588 (estimated)	[3]

Synthesis of 2,4-Dimethoxybenzoic Acid

The synthesis of **2,4-dimethoxybenzoic acid** can be achieved through various methods. A common approach involves the carboxylation of a corresponding substituted benzene derivative. Below is a detailed experimental protocol for a plausible synthetic route.

Synthetic Workflow

The following diagram illustrates a logical workflow for the synthesis of **2,4-dimethoxybenzoic acid**, starting from m-xylene.



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Caption: Synthetic workflow for **2,4-Dimethoxybenzoic Acid**.

Experimental Protocol: Friedel-Crafts Carboxylation of m-Xylene

This protocol describes the synthesis of the precursor 2,4-dimethylbenzoic acid, which can be further modified to yield **2,4-dimethoxybenzoic acid**. This method is adapted from a carboxylation process using carbon dioxide.[4]

Materials:

- m-Xylene
- Anhydrous Aluminum Chloride (AlCl_3)
- Carbon Dioxide (gas)
- Dilute Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH) or other suitable base
- Reaction vessel with stirring mechanism
- Gas inlet and pressure gauge

Procedure:

- Reaction Setup: In a reactor equipped with a stirrer, add m-xylene and anhydrous aluminum chloride catalyst in a mass ratio of approximately 1:0.10 to 1:0.35.[4]

- Carboxylation: Seal the reactor and purge with carbon dioxide gas to replace the air. Pressurize the reactor with carbon dioxide to 0.2-0.7 MPa.[4]
- Reaction Conditions: Maintain the temperature between 25-40°C and stir the reaction mixture for 5-10 hours.[4]
- Work-up: After the reaction is complete, add m-xylene and dilute hydrochloric acid to the reaction mixture while keeping the temperature below 30°C. Stir for 20 minutes and then allow the layers to separate.[4]
- Extraction: Separate the organic phase and adjust its pH to approximately 11 with a suitable base to deprotonate the carboxylic acid, making it water-soluble. Separate the aqueous phase.
- Precipitation: Acidify the aqueous phase with dilute hydrochloric acid to a pH of 2-3. This will precipitate the 2,4-dimethylbenzoic acid as a white powder.[4]
- Isolation: Filter the precipitate and dry it to obtain the product.

Note: Further steps involving oxidation and methylation would be required to convert 2,4-dimethylbenzoic acid to **2,4-dimethoxybenzoic acid**.

Spectroscopic Characterization

Accurate characterization of **2,4-dimethoxybenzoic acid** is crucial for confirming its identity and purity. The following sections provide a summary of its key spectroscopic data and generalized experimental protocols for obtaining them.

Spectroscopic Data Summary

Spectroscopic Technique	Key Data Points
^1H NMR (CDCl_3)	δ (ppm): ~10-12 (s, 1H, -COOH), ~7.9 (d, 1H, Ar-H), ~6.5 (dd, 1H, Ar-H), ~6.4 (d, 1H, Ar-H), ~3.9 (s, 3H, -OCH ₃), ~3.8 (s, 3H, -OCH ₃)
^{13}C NMR	δ (ppm): ~168 (-COOH), ~163 (Ar-C-O), ~158 (Ar-C-O), ~134 (Ar-C-H), ~106 (Ar-C-H), ~98 (Ar-C-H), ~56 (-OCH ₃), ~55 (-OCH ₃)
IR Spectroscopy (KBr)	ν (cm ⁻¹): 3300-2500 (broad, O-H stretch), ~1700 (strong, C=O stretch), ~1600, ~1500 (C=C aromatic stretch), ~1250, ~1030 (C-O stretch)
Mass Spectrometry (EI)	m/z : 182 (M^+), 167 ($[\text{M}-\text{CH}_3]^+$), 139 ($[\text{M}-\text{COOH}]^+$)

Experimental Protocols for Spectroscopic Analysis

Sample Preparation:

- Dissolve 5-10 mg of **2,4-dimethoxybenzoic acid** in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or $\text{DMSO}-d_6$) in a standard 5 mm NMR tube.[\[5\]](#)
- Ensure the sample is fully dissolved. If necessary, gently warm the sample or use sonication.
- Filter the solution if any particulate matter is present.[\[6\]](#)

^1H NMR Acquisition:

- Instrument: A 400 MHz or higher field NMR spectrometer.
- Parameters:
 - A standard one-pulse sequence.
 - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.

- Set a spectral width that covers the expected chemical shift range (e.g., 0-12 ppm).
- Use a relaxation delay of 1-5 seconds.

¹³C NMR Acquisition:

- Instrument: A 400 MHz or higher field NMR spectrometer.
- Parameters:
 - A proton-decoupled pulse sequence (e.g., zgpg30).
 - A larger number of scans will be required compared to ¹H NMR.
 - Use a relaxation delay of 2 seconds.[\[7\]](#)

Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of **2,4-dimethoxybenzoic acid** with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, uniform powder is obtained.
- Place a portion of the powder into a pellet press and apply pressure to form a transparent or translucent pellet.

FTIR Acquisition:

- Instrument: A Fourier-Transform Infrared (FTIR) spectrometer.
- Parameters:
 - Record a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder.
 - Acquire the sample spectrum, typically over a range of 4000-400 cm⁻¹.[\[8\]](#)
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Sample Preparation:

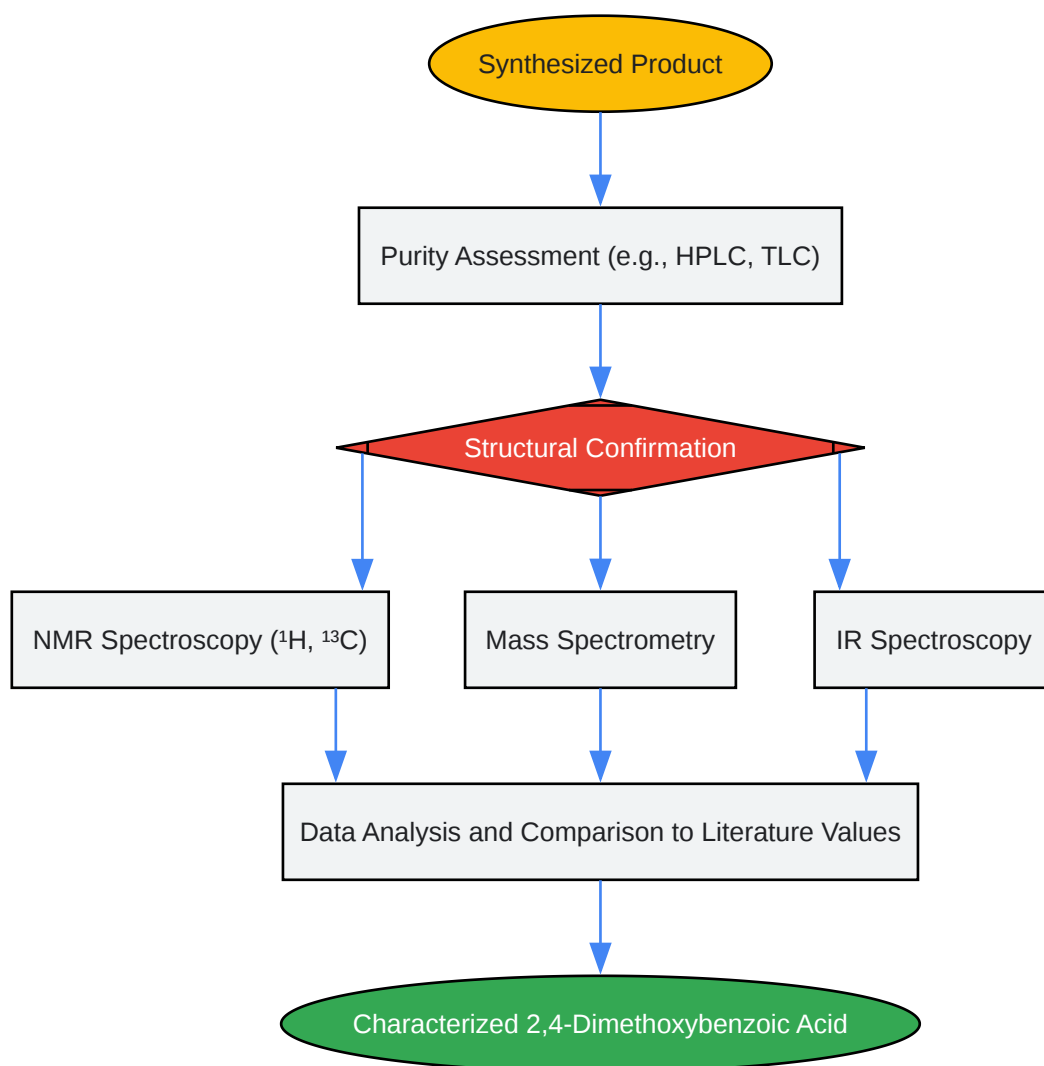
- Prepare a dilute solution of **2,4-dimethoxybenzoic acid** in a volatile organic solvent such as methanol or acetonitrile.

GC-MS Acquisition:

- Instrument: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- GC Parameters:
 - Column: A suitable capillary column (e.g., HP-5MS).
 - Inlet Temperature: 250°C.
 - Oven Program: A temperature gradient suitable for eluting the analyte, for example, starting at 100°C and ramping up to 280°C.[8]
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[8]
 - Mass Range: Scan a mass-to-charge (m/z) range that includes the molecular weight of the compound (e.g., m/z 40-300).
 - Ion Source Temperature: 230°C.[8]

Analytical Workflow

The following diagram outlines the logical workflow for the characterization of synthesized **2,4-dimethoxybenzoic acid**.



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Caption: Workflow for the analytical characterization of **2,4-Dimethoxybenzoic Acid**.

Biological Activity and Drug Development Potential

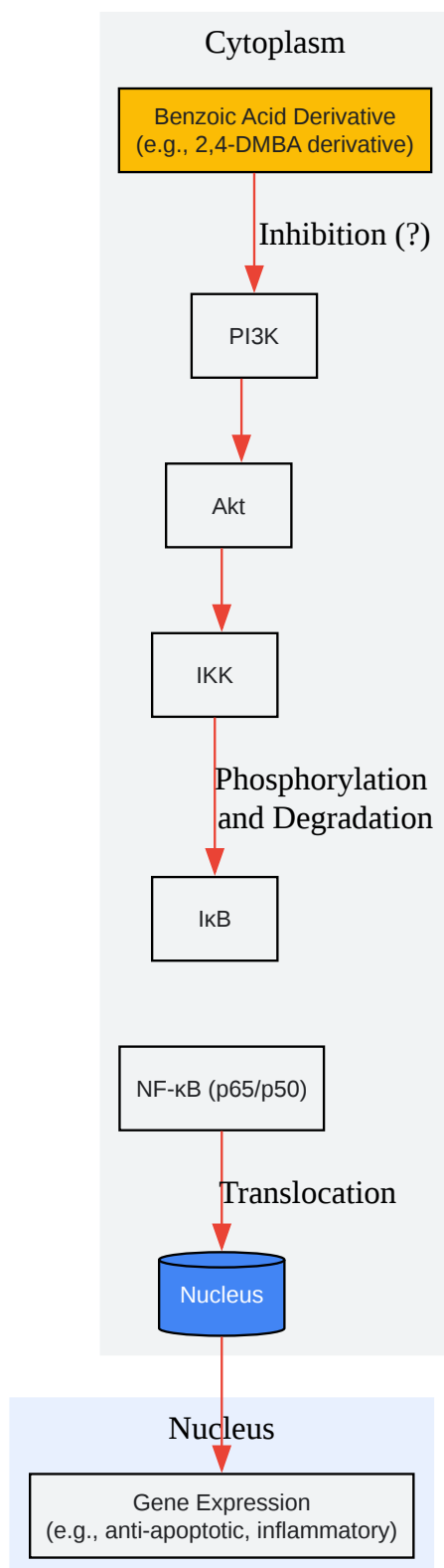
While **2,4-dimethoxybenzoic acid** is a valuable building block in organic synthesis, its intrinsic biological activity is not extensively documented in scientific literature. However, the broader class of benzoic acid derivatives has shown a wide range of pharmacological effects, providing a basis for potential applications of **2,4-dimethoxybenzoic acid** in drug discovery and development.

Insights from Related Compounds

- **Histone Deacetylase (HDAC) Inhibition:** Certain naturally occurring benzoic acid derivatives have been investigated as HDAC inhibitors for cancer therapy.[9] However, one study noted that dihydroxybenzoic acid derivatives were more effective HDAC inhibitors than dimethoxy benzoic acid derivatives.[10] This suggests that the methoxy groups in **2,4-dimethoxybenzoic acid** may not be optimal for this specific biological target.
- **Neuroprotective Effects:** Phenolic acids, including various benzoic acid derivatives, have been reported to have neuroprotective roles.[11] They have been studied for their potential in ameliorating conditions such as neuroinflammation and apoptosis.[11] For instance, protocatechuic acid and 4-hydroxybenzoic acid, which are metabolites of anthocyanins, have shown neuroprotective and anti-inflammatory effects.[12]
- **Anticancer and Cytotoxic Activity:** Derivatives of 4-methoxybenzoic acid have demonstrated potential as anticancer agents by targeting cell survival pathways like Akt/NF-κB.[13]

Potential Signaling Pathway Involvement

Based on the activity of structurally similar compounds, it can be hypothesized that derivatives of **2,4-dimethoxybenzoic acid** might interact with cell survival and inflammatory pathways. The PI3K/Akt/NF-κB signaling cascade is a critical regulator of cell survival, proliferation, and inflammation, and is a common target for phenolic compounds.



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Caption: Hypothesized interaction with the PI3K/Akt/NF-κB signaling pathway.

Disclaimer: The biological activities and signaling pathway interactions described above are based on studies of related benzoic acid derivatives and serve as a hypothetical framework for potential research directions for **2,4-dimethoxybenzoic acid** and its analogs. Further experimental validation is required.

Conclusion

2,4-Dimethoxybenzoic acid is a well-characterized compound with established synthetic routes and clear spectroscopic signatures. While its primary role to date has been as a chemical intermediate, the diverse biological activities of its structural analogs suggest that its potential in drug discovery may be underexplored. This technical guide provides the foundational chemical knowledge and experimental frameworks necessary for researchers to utilize **2,4-dimethoxybenzoic acid** in their synthetic endeavors and to potentially investigate its future applications in the development of novel therapeutic agents.

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